

Spectroscopic Fingerprinting of N-Methylmethacrylamide: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: *N-Methylmethacrylamide*

CAS No.: 3887-02-3

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Abstract

N-Methylmethacrylamide (NMMA), a key monomer in polymer synthesis and various chemical applications, demands precise analytical characterization to ensure purity, consistency, and to understand its reactivity. This in-depth technical guide provides a comprehensive analysis of **N-Methylmethacrylamide** using fundamental spectroscopic techniques: Nuclear Magnetic Resonance (NMR), Infrared (IR) Spectroscopy, and Mass Spectrometry (MS). This document serves as a practical resource for researchers, scientists, and drug development professionals, offering not only spectral data but also the underlying principles, detailed experimental protocols, and interpretation strategies. Our approach emphasizes the causality behind experimental choices, ensuring a robust and validated understanding of the molecule's spectroscopic signature.

Introduction: The Molecular Blueprint of N-Methylmethacrylamide

N-Methylmethacrylamide (IUPAC Name: N,2-dimethylprop-2-enamide) is a vinyl monomer possessing both an amide functionality and a terminal double bond, making it a valuable building block for a diverse range of polymers.[1] Its molecular structure dictates its chemical and physical properties, and consequently, its performance in various applications. A thorough spectroscopic analysis is paramount for confirming its identity, assessing its purity, and predicting its behavior in chemical reactions.

This guide will systematically dissect the spectroscopic data of NMMA, providing a detailed roadmap for its characterization. We will explore how each technique provides a unique piece of the structural puzzle, culminating in a complete and unambiguous identification of the molecule.

Molecular Structure of **N-Methylmethacrylamide**

Caption: Molecular structure of **N-Methylmethacrylamide**.

Nuclear Magnetic Resonance (NMR) Spectroscopy: Probing the Proton and Carbon Environment

NMR spectroscopy is an indispensable tool for elucidating the precise connectivity of atoms within a molecule. By analyzing the chemical shifts, signal multiplicities, and coupling constants, we can map out the proton (^1H) and carbon (^{13}C) skeletons of **N-Methylmethacrylamide**.

^1H NMR Spectroscopy

The ^1H NMR spectrum of **N-Methylmethacrylamide** is expected to exhibit distinct signals corresponding to the different proton environments in the molecule. The choice of solvent is critical; deuterated chloroform (CDCl_3) is a common choice for small organic molecules due to its ability to dissolve a wide range of compounds and its single, well-defined residual solvent peak.

Expected ^1H NMR Spectral Data (in CDCl_3)

Chemical Shift (δ , ppm)	Multiplicity	Integration	Assignment
~6.0 - 6.5	br s	1H	N-H
~5.7	s	1H	=CH ₂ (vinyl)
~5.3	s	1H	=CH ₂ (vinyl)
~2.8	d	3H	N-CH ₃
~1.9	s	3H	C-CH ₃

Interpretation and Rationale:

- **N-H Proton:** The amide proton typically appears as a broad singlet due to quadrupole broadening from the adjacent nitrogen atom and potential hydrogen bonding. Its chemical shift can be variable depending on concentration and solvent.
- **Vinyl Protons (=CH₂):** The two vinyl protons are diastereotopic and are expected to appear as two distinct singlets in the olefinic region of the spectrum.
- **N-Methyl Protons (N-CH₃):** The protons of the N-methyl group are expected to appear as a doublet due to coupling with the N-H proton. The coupling constant (J-value) would typically be around 5 Hz.
- **C-Methyl Protons (C-CH₃):** The protons of the methyl group attached to the double bond will appear as a singlet, as there are no adjacent protons to couple with.

Experimental Protocol: ¹H NMR Spectroscopy

- **Sample Preparation:** Dissolve approximately 5-10 mg of **N-Methylmethacrylamide** in ~0.7 mL of deuterated chloroform (CDCl₃).
- **Instrumentation:** Utilize a 400 MHz (or higher) NMR spectrometer for optimal resolution.
- **Acquisition Parameters:**
 - Number of scans: 16-32 (to achieve a good signal-to-noise ratio).

- Relaxation delay: 1-2 seconds.
- Pulse angle: 30-45 degrees.
- Data Processing: Apply a Fourier transform to the acquired free induction decay (FID). Phase and baseline correct the resulting spectrum. Reference the spectrum to the residual CDCl_3 peak at 7.26 ppm.

^{13}C NMR Spectroscopy

The ^{13}C NMR spectrum provides a direct count of the number of non-equivalent carbon atoms in the molecule and information about their chemical environment.

Expected ^{13}C NMR Spectral Data (in CDCl_3)

Chemical Shift (δ , ppm)	Assignment
~168	C=O (amide carbonyl)
~140	$=\text{C}(\text{CH}_3)_2$
~120	$=\text{CH}_2$
~26	N-CH_3
~18	C-CH_3

Interpretation and Rationale:

- Carbonyl Carbon (C=O): The amide carbonyl carbon is the most deshielded and appears at the lowest field (highest ppm value).
- Olefinic Carbons ($=\text{C}$ and $=\text{CH}_2$): The two sp^2 hybridized carbons of the vinyl group will appear in the olefinic region. The quaternary carbon will be at a lower field than the methylene carbon.
- Aliphatic Carbons (N-CH_3 and C-CH_3): The sp^3 hybridized methyl carbons will appear at the highest field (lowest ppm values). The N-methyl carbon will be slightly more deshielded than the C-methyl carbon due to the electronegativity of the nitrogen atom.

Experimental Protocol: ^{13}C NMR Spectroscopy

- Sample Preparation: Use the same sample prepared for ^1H NMR spectroscopy.
- Instrumentation: A 100 MHz (or higher) NMR spectrometer is recommended.
- Acquisition Parameters:
 - Acquisition mode: Proton-decoupled.
 - Number of scans: 512-1024 (due to the low natural abundance of ^{13}C).
 - Relaxation delay: 2-5 seconds.
- Data Processing: Apply a Fourier transform, phase and baseline correct the spectrum. Reference the spectrum to the CDCl_3 triplet at 77.16 ppm.

Infrared (IR) Spectroscopy: Unveiling Functional Groups

Infrared spectroscopy is a powerful technique for identifying the functional groups present in a molecule by detecting the vibrations of its bonds. The IR spectrum of **N-Methylmethacrylamide** will be dominated by characteristic absorptions of the amide and alkene functionalities.

Expected IR Absorption Bands

Wavenumber (cm^{-1})	Intensity	Assignment
~3300	Medium	N-H stretch
~3080	Medium	=C-H stretch (vinyl)
~2930	Medium	C-H stretch (aliphatic)
~1660	Strong	C=O stretch (Amide I band)
~1620	Medium	C=C stretch
~1550	Medium	N-H bend (Amide II band)

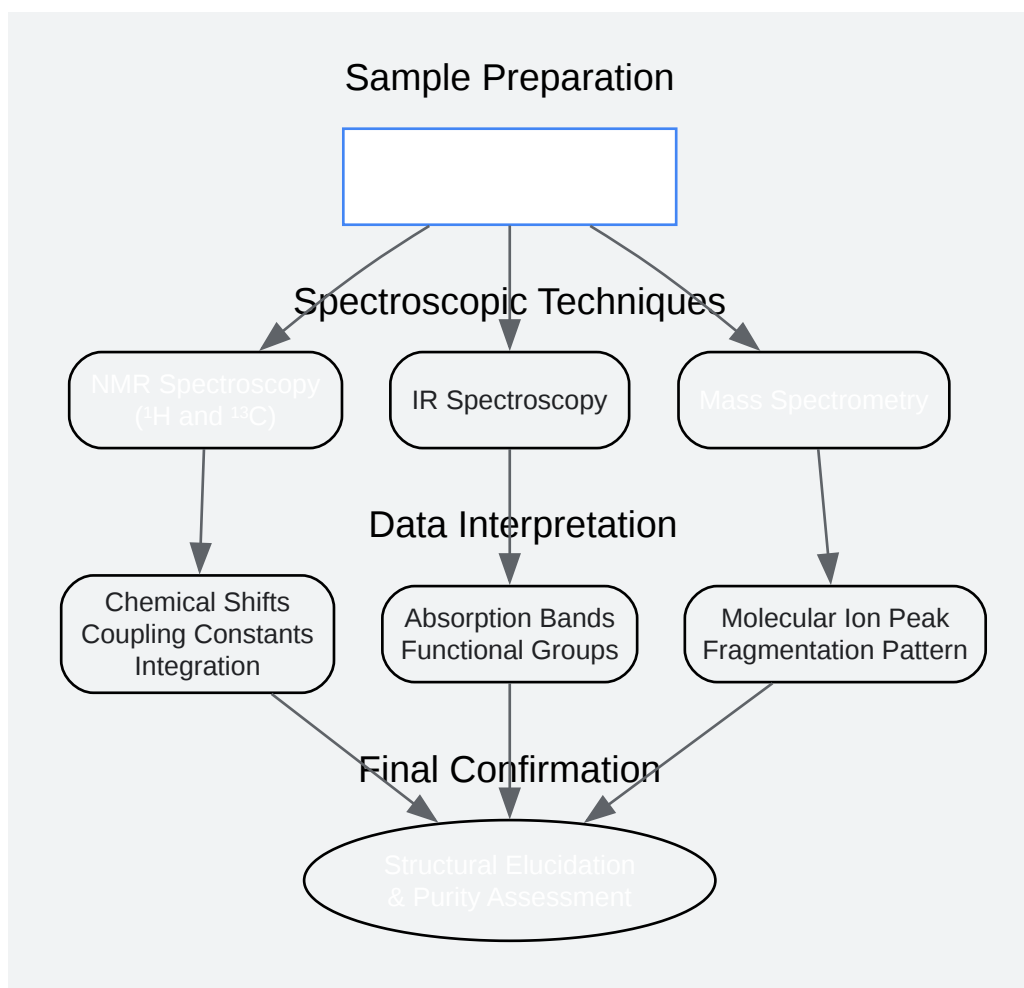
Interpretation and Rationale:

- **N-H Stretch:** The peak around 3300 cm^{-1} is characteristic of the N-H stretching vibration in a secondary amide.
- **C-H Stretches:** The absorption above 3000 cm^{-1} is indicative of sp^2 C-H bonds (vinyl), while the absorption below 3000 cm^{-1} corresponds to sp^3 C-H bonds (methyl groups).
- **Amide I Band (C=O Stretch):** This is typically the most intense band in the spectrum of an amide and appears around 1660 cm^{-1} .
- **C=C Stretch:** The carbon-carbon double bond stretch of the vinyl group is expected in the 1620 cm^{-1} region.
- **Amide II Band (N-H Bend):** This band arises from a combination of N-H bending and C-N stretching vibrations and is characteristic of secondary amides.

Experimental Protocol: FT-IR Spectroscopy

- **Sample Preparation (Attenuated Total Reflectance - ATR):** Place a small drop of liquid **N-Methylmethacrylamide** directly onto the ATR crystal.
- **Instrumentation:** Utilize a Fourier Transform Infrared (FT-IR) spectrometer.
- **Acquisition Parameters:**
 - Scan range: $4000\text{-}400\text{ cm}^{-1}$.
 - Number of scans: 16-32.
 - Resolution: 4 cm^{-1} .
- **Data Processing:** Collect the spectrum and perform a background subtraction.

Spectroscopic Analysis Workflow



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Caption: Workflow for the spectroscopic analysis of **N-Methylmethacrylamide**.

Mass Spectrometry: Determining Molecular Weight and Fragmentation

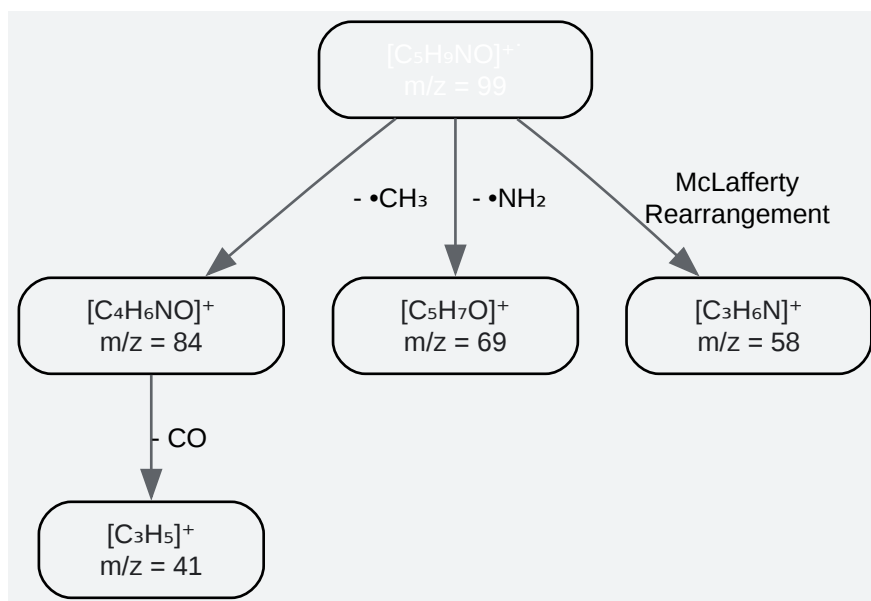
Mass spectrometry provides the exact molecular weight of a compound and offers valuable structural information through the analysis of its fragmentation pattern. For **N-Methylmethacrylamide** (C₅H₉NO), the expected exact mass is 99.0684 g/mol .^[1]

Expected Mass Spectrum (Electron Ionization - EI)

- Molecular Ion Peak (M⁺): A peak at m/z = 99 corresponding to the intact molecule.
- Major Fragment Ions:

- $m/z = 84$: Loss of a methyl radical ($\bullet\text{CH}_3$).
- $m/z = 69$: Loss of an amino radical ($\bullet\text{NH}_2$).
- $m/z = 58$: McLafferty rearrangement, loss of an alkene.
- $m/z = 41$: Allylic cation $[\text{C}_3\text{H}_5]^+$.

Proposed Fragmentation Pathway



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Sources

- 1. N-Methylmethacrylamide | $\text{C}_5\text{H}_9\text{NO}$ | CID 77495 - PubChem [pubchem.ncbi.nlm.nih.gov]
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